

Safeguarding Your Research: A Guide to Handling Ethylbromopyruvate

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Compound of Interest

Compound Name: Ethylbromopyruvate

Cat. No.: B8387210

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For researchers, scientists, and drug development professionals, the integrity of your work and your personal safety are paramount. **Ethylbromopyruvate** is a valuable reagent in organic synthesis, particularly in the development of pharmaceuticals and other fine chemicals.^{[1][2]} However, its hazardous properties, including being a lachrymator and irritant, necessitate meticulous handling and disposal protocols.^[1] This guide provides essential, immediate safety and logistical information to ensure the safe and effective use of **Ethylbromopyruvate** in your laboratory.

Immediate Safety and Personal Protective Equipment (PPE)

When handling **Ethylbromopyruvate**, a comprehensive approach to personal protection is crucial to prevent exposure. The following personal protective equipment is mandatory:

- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^{[3][4]} A face shield should also be used for additional protection.^[5]
- **Hand Protection:** Chemical-resistant gloves are required to prevent skin contact.^{[1][3][4]} While specific breakthrough times for glove materials with **Ethylbromopyruvate** are not readily available, nitrile gloves are generally recommended for handling solvents, oils, and

limited exposure to acids and bases.[5] Always inspect gloves for tears or holes before use and replace them immediately if compromised.[6]

- **Body Protection:** A lab coat or a protective apron is necessary to protect against splashes and contamination of personal clothing.[5] Ensure that the sleeves are of an appropriate length to cover the arms.
- **Respiratory Protection:** All work with **Ethylbromopyruvate** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations low.[3][4] If workplace conditions warrant, a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[3] A recommended filter type is an organic gases and vapors filter (Type A, Brown) conforming to EN14387.[7]

Quantitative Data Summary

While specific occupational exposure limits for **Ethylbromopyruvate** have not been established, the following physical and chemical properties are important for safe handling and storage.[3][7]

Property	Value	Source
Appearance	Clear orange-yellow to pink-red liquid	[1][3]
Molecular Formula	C5H7BrO3	[3][8]
Molecular Weight	195.01 g/mol	[1][8]
Boiling Point	98-100 °C @ 10 mmHg	[1][3]
Density	1.554 g/mL at 25 °C	[1][9]
Flash Point	98 °C / 208.4 °F	[3][7]

Operational Plan: From Handling to Disposal

A systematic approach to the entire lifecycle of **Ethylbromopyruvate** in the laboratory is essential for safety and regulatory compliance.

1. Preparation and Handling:

- Before handling, ensure that an eyewash station and a safety shower are readily accessible.
[3]
- Work in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of vapors.
[3][4]
- Avoid contact with skin, eyes, and clothing.[3][4]
- Wash hands thoroughly after handling the substance.[3][7]

2. Storage:

- Store **Ethylbromopyruvate** in a tightly closed container.[2][3]
- Keep the container in a cool, dry, and well-ventilated area.[2][3]
- It is recommended to store it under refrigeration (below 4°C/39°F).[3]
- Store away from incompatible substances such as acids, bases, oxidizing agents, and reducing agents.[3]

3. Accidental Spills:

- In the event of a spill, immediately evacuate the area and ensure adequate ventilation.[3]
- Wearing the appropriate PPE, absorb the spill with an inert material (e.g., sand, vermiculite) and place it into a suitable, clean, dry, and closed container for disposal.[3][10]

4. Disposal:

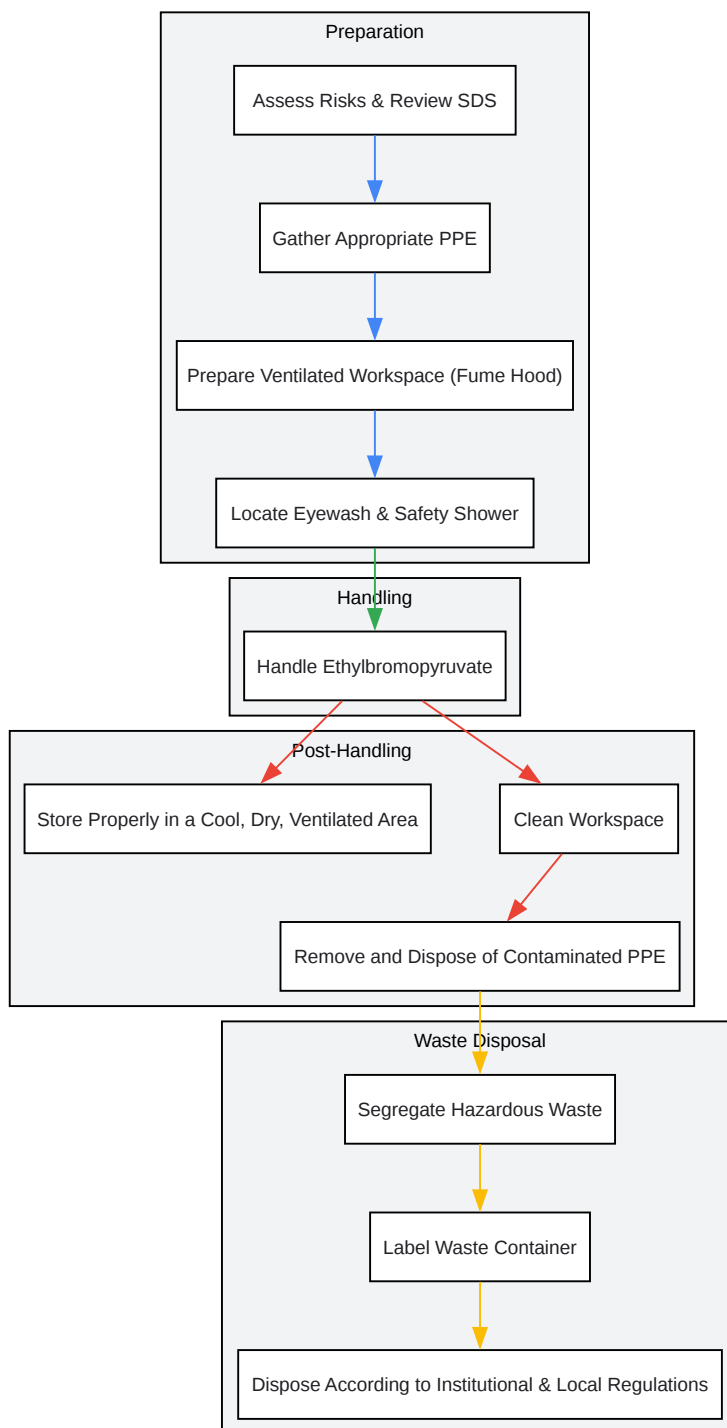
- **Ethylbromopyruvate** and any contaminated materials must be treated as hazardous waste.
[3][10]
- Waste generators must determine if a discarded chemical is classified as a hazardous waste according to US EPA guidelines in 40 CFR Parts 261.3.[3]

- It is crucial to consult and adhere to all federal, state, and local hazardous waste regulations to ensure complete and accurate classification and disposal.[\[3\]](#)[\[7\]](#)
- Dispose of the contents and container at an approved waste disposal plant.[\[7\]](#)

Experimental Workflow and Safety Protocol

The following diagram outlines the logical flow for the safe handling and disposal of **Ethylbromopyruvate**.

Safe Handling and Disposal Workflow for Ethylbromopyruvate



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Caption: Workflow for the safe handling and disposal of **Ethylbromopyruvate**.

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